

Application Notes: Cu_3P -Based Electrodes for High-Performance Supercapacitors

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Compound of Interest

Compound Name: *Tricopper phosphide*

CAS No.: 12134-35-9

Cat. No.: B079733

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Introduction

Copper phosphide (Cu_3P), a transition metal phosphide, has emerged as a promising electrode material for next-generation energy storage devices, particularly supercapacitors.^{[1][2][3]} Its notable metalloid characteristics, high electrical conductivity, and significant energy storage capacitance make it an attractive alternative to conventional materials.^{[1][2][3]} To realize its full potential for commercial applications, Cu_3P is often integrated with carbonaceous materials like graphene, which enhances overall device performance.^{[1][2][4]}

Key Advantages of Cu_3P -Based Electrodes:

- **High Specific Capacitance:** Cu_3P -based electrodes, especially when composited with materials like three-dimensional graphene (3DG), have demonstrated exceptionally high specific capacitance, reaching values as high as 1,095.85 F/g.^{[1][2][4]}
- **Excellent Cycling Stability:** These electrodes exhibit remarkable durability, with high capacitance retention even after thousands of charge-discharge cycles. For instance, $\text{Cu}_3\text{P}@3\text{DG}$ nanohybrids have shown 95% capacitive retention after 3,000 cycles.^{[1][2][4]}

- **Enhanced Energy and Power Density:** Asymmetric supercapacitors fabricated with Cu_3P -based cathodes have achieved significant energy and power densities, indicating their potential for practical applications in high-performance energy storage.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)
- **Versatile Synthesis Methods:** Various scalable and facile synthesis techniques are available for producing Cu_3P nanostructures, including Chemical Vapor Deposition (CVD), electro-oxidation followed by phosphidation, and methods involving Metal-Organic Framework (MOF) precursors.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Performance Data of Cu_3P -Based Supercapacitor Electrodes

The following table summarizes the key performance metrics of Cu_3P -based electrodes from recent studies, highlighting the impact of different material compositions and device configurations.

Electrode Material	Specific Capacitance	Current/Scan Rate	Energy Density	Power Density	Cycling Stability	Reference
Cu ₃ P@3D G	1,095.85 F/g	10 mV/s	8.23 Wh/kg (ASC)	439.6 W/kg (ASC)	95% retention after 3,000 cycles	[1][2][4]
Cu ₃ P@3D G	849.81 F/g	1.28 A/g	-	-	95% retention after 3,000 cycles	[4]
Bare Cu ₃ P platelets	234.8 F/g	1.28 A/g	-	-	-	[4]
Cu ₃ P Nanotube Arrays	300.9 F/g	2.5 mA/cm ²	44.6 Wh/kg (ASC)	17,045.7 W/kg (ASC)	81.9% retention after 5,000 cycles	[6]
Cu ₃ P/C-6% Ni (MOF-derived)	283.8 C/g	1 A/g	15.2 Wh/kg (ASC)	800.1 W/kg (ASC)	60% retention after 10,000 cycles	[7]
Cu ₃ P@3D G//AC (ASC)	108.78 F/g	-	8.23 Wh/kg	439.6 W/kg	82.5% retention after 5,500 cycles	[2][4]

ASC: Asymmetric Supercapacitor

Experimental Protocols

This section provides detailed methodologies for the synthesis of Cu₃P-based materials and the fabrication of supercapacitor electrodes.

Protocol 1: Synthesis of Hexagonal Cu₃P Platelets via Chemical Vapor Deposition (CVD)

This protocol describes a one-step CVD process for the synthesis of hexagonal Cu₃P platelets. [4]

Materials:

- Red phosphorus (50 mg)
- Copper foil (0.25 mm thick)
- Quartz boat

Procedure:

- Place 50 mg of red phosphorus in a quartz boat.
- Cover the red phosphorus with a 0.25-mm-thick copper foil.
- Place the quartz boat in a CVD furnace.
- Heat the furnace to the optimized synthesis temperature to initiate the solid-state reaction between copper and phosphorus vapor.
- After the reaction is complete, cool the furnace to room temperature to obtain hexagonal Cu₃P platelets on the copper foil.

Protocol 2: Fabrication of Cu₃P Nanotube Arrays via Electro-oxidation and Phosphidation

This protocol details a two-step process for synthesizing Cu₃P nanotube arrays directly on a copper foil. [5][6]

Step 1: Electro-oxidation of Copper Foil

- Prepare an electrochemical cell with the copper foil as the working electrode.

- Perform electro-oxidation of the copper foil in a suitable electrolyte to grow a precursor nanostructure (e.g., copper oxide/hydroxide nanotubes).

Step 2: Phosphidation

- Place the electro-oxidized copper foil in a tube furnace.
- Introduce a phosphorus source (e.g., red phosphorus powder) upstream of the copper foil.
- Heat the furnace under an inert atmosphere to the desired phosphidation temperature, allowing the phosphorus vapor to react with the precursor on the copper foil, converting it into Cu_3P nanotube arrays.

Protocol 3: Synthesis of MOF-Derived Carbon-Coated Cu_3P with Ni Doping

This protocol outlines the synthesis of carbon-coated Cu_3P with nickel doping using a Cu-MOF-based precursor.[7]

Procedure:

- Synthesize a Cu-MOF-based precursor containing a trace amount of nickel ions.
- Subject the precursor to a high-temperature reduction treatment in an inert atmosphere to form a Ni-doped copper/carbon composite.
- Perform a low-temperature phosphorization treatment by heating the composite with a phosphorus source (e.g., sodium hypophosphite) to convert the metallic phases into Ni-doped, carbon-coated Cu_3P .

Protocol 4: Assembly of a Solid-State Asymmetric Supercapacitor (ASC)

This protocol describes the fabrication of an asymmetric supercapacitor device using a Cu_3P -based positive electrode and an activated carbon negative electrode.[4]

Materials:

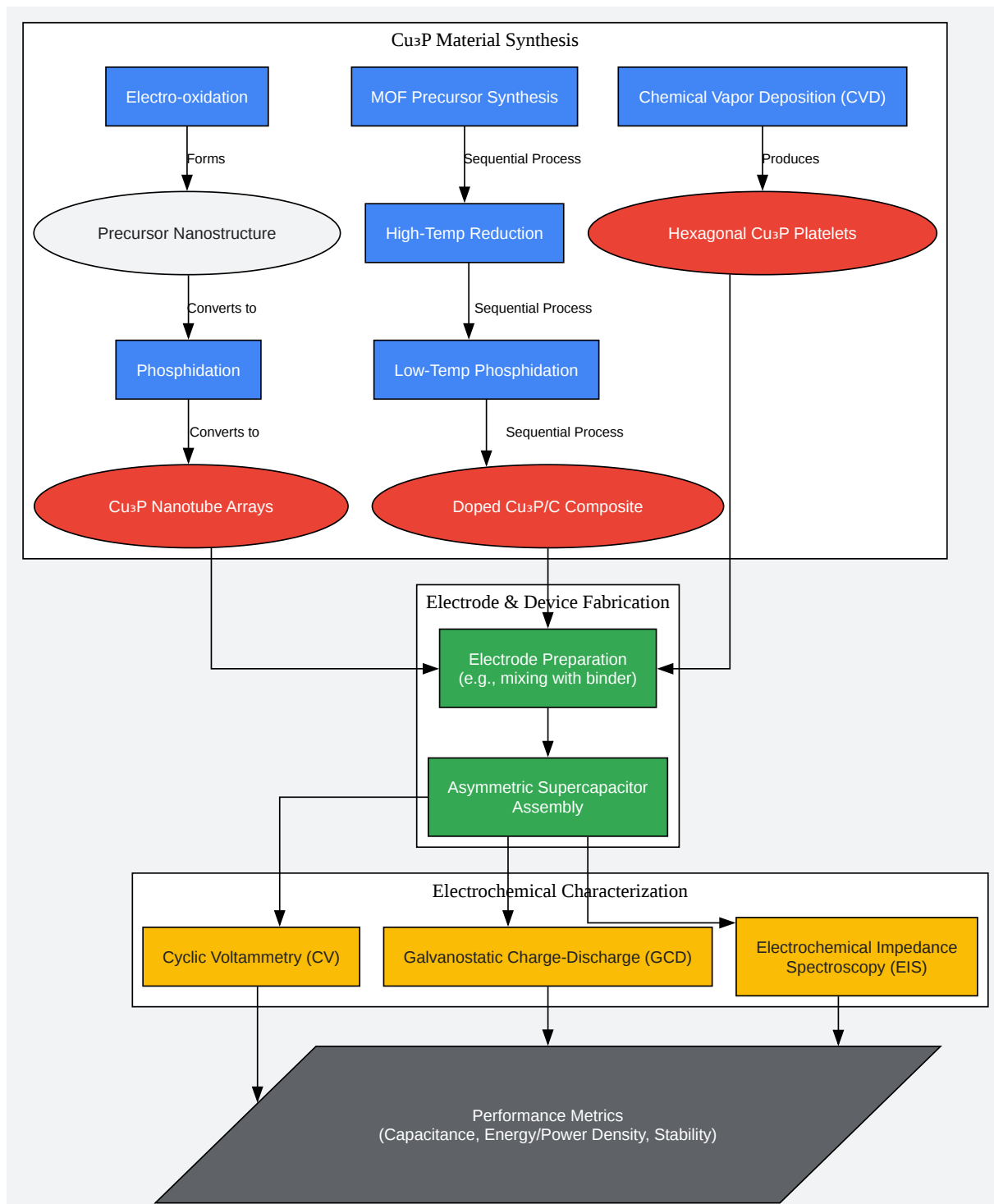
- $\text{Cu}_3\text{P}@3\text{DG}$ on graphite electrode (positive electrode)
- Activated carbon (AC) on graphite electrode (negative electrode)
- Polyvinyl alcohol (PVA)
- Potassium hydroxide (KOH)
- Distilled water

Procedure:

- Prepare the Gel Electrolyte:
 - Mix 5 g of KOH and 4 g of PVA in 50 ml of distilled water.
 - Heat the mixture to 90°C with vigorous stirring until the solution becomes clear and forms a semi-gel state.
- Assemble the ASC:
 - Coat the prepared $\text{Cu}_3\text{P}@3\text{DG}$ positive electrode and the AC negative electrode with the PVA/KOH gel electrolyte.
 - Press the two electrodes together, separated by the gel electrolyte which also acts as the separator.
 - Allow the device to solidify at room temperature.

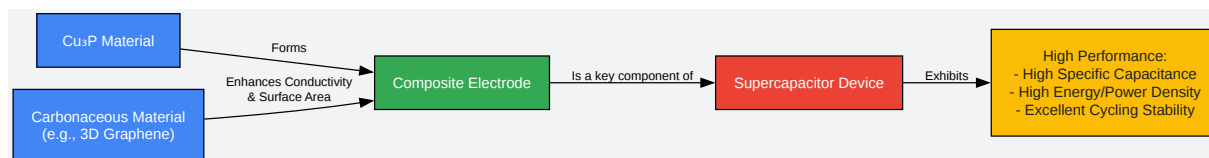
Visualizations

The following diagrams illustrate the experimental workflow and logical relationships in the fabrication of Cu_3P -based supercapacitors.



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Caption: Experimental workflow for Cu₃P-based supercapacitors.



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Caption: Relationship between components and performance.

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